

Application Notes and Protocols for Handling Concentrated Oxonia Active

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Compound of Interest

Compound Name: Oxonia Active

Cat. No.: B1202147

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of safety precautions for handling concentrated **Oxonia Active**. It is not a substitute for a thorough review of the manufacturer's Safety Data Sheet (SDS), formal safety training, and a comprehensive risk assessment for your specific application. Always adhere to your institution's safety protocols and regulatory guidelines.

Introduction

Oxonia Active is a concentrated antimicrobial agent and sanitizer that contains peroxyacetic acid (PAA), hydrogen peroxide, and acetic acid in an aqueous solution.[1][2][3] Due to its strong oxidizing and corrosive properties, handling concentrated **Oxonia Active** presents significant health and safety risks.[4][5] Exposure can cause severe irritation and burns to the skin, eyes, and respiratory tract.[6][7] This document outlines essential safety precautions, handling protocols, and emergency procedures to minimize risks for laboratory personnel.

Hazard Identification and Exposure Limits

Concentrated **Oxonia Active** is classified as a hazardous substance that is corrosive, an oxidizer, and potentially toxic.[3][8][9] It can cause severe skin burns, serious eye damage, and respiratory irritation.[3][9]

Table 1: Exposure Limits for Active Components

Component	OSHA PEL (TWA)	ACGIH TLV (TWA)	ACGIH TLV (STEL)	NIOSH REL (TWA)	NIOSH IDLH
Peroxyacetic Acid (PAA)	No specific PEL[10]	Not established	0.4 ppm (15 min)[1]	Not established	0.64 ppm (1.7 mg/m ³)[2]
Hydrogen Peroxide	1 ppm (1.4 mg/m ³)	1 ppm (1.4 mg/m ³)	-	1 ppm (1.4 mg/m ³)	75 ppm
Acetic Acid	10 ppm (25 mg/m ³)	10 ppm (25 mg/m ³)	15 ppm (37 mg/m ³)	10 ppm (25 mg/m ³)	50 ppm

Data sourced from respective agency publications.
[2][11]

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure, a combination of engineering controls and appropriate PPE is mandatory.

- Ventilation: All handling of concentrated **Oxonia Active** must be conducted in a well-ventilated area.[12][13] A certified chemical fume hood is the preferred engineering control to minimize inhalation of vapors.[14] The ventilation system should be separate from other exhaust systems and designed to exhaust directly to the outside.[12]
- Safety Stations: Emergency eyewash stations and safety showers must be readily accessible in the immediate work area.[7][12]

A comprehensive PPE regimen is critical to prevent direct contact with concentrated **Oxonia Active**.[4][10]

Table 2: Recommended Personal Protective Equipment

Body Part	Recommended PPE	Material/Specification Examples
Eyes/Face	Chemical safety goggles and a face shield.[12][14]	ANSI Z87.1 compliant. A full-face respirator can also provide eye protection.[15]
Hands	Chemical-resistant gloves.[12]	Nitrile or neoprene are compatible materials.[16] Glove length and thickness should be selected based on the specific task and potential for contact.[16]
Body	Impervious coveralls or a chemical-resistant apron over lab coat.[12]	Tychem® or similar chemically resistant material.[16]
Feet	Closed-toe shoes, preferably chemical-resistant boots.[12]	Rubber or neoprene boots.[12]
Respiratory	Required when engineering controls are insufficient or during spill response.	Full-face, air-purifying respirator with acid gas/organic vapor cartridges.[6][16] For unknown concentrations or major spills, a Self-Contained Breathing Apparatus (SCBA) is necessary.[16]

Experimental Protocol: Preparation of a Diluted Working Solution

This protocol details the steps for safely diluting concentrated **Oxonia Active**.

- Concentrated **Oxonia Active**
- Deionized or distilled water

- Appropriately sized, clean, and compatible container (e.g., polyethylene, glass, or stainless steel)[4]
- Calibrated measuring equipment (e.g., graduated cylinders, pipettes)
- All required PPE as specified in Table 2.
- Preparation:
 - Ensure the work area is clean and free of incompatible materials (e.g., organic materials, combustibles, alkalis, metals).[9][17]
 - Don all required PPE before handling the concentrated solution.
 - Verify that the emergency eyewash and shower are unobstructed and functional.
- Dilution:
 - Measure the required volume of deionized or distilled water and add it to the clean, secondary container.
 - Always add the concentrated **Oxonia Active** to the water, never the other way around, to prevent splashing of the concentrated chemical.
 - Slowly and carefully measure the required volume of concentrated **Oxonia Active** in the chemical fume hood.
 - Gently add the measured concentrate to the water while stirring slowly to ensure mixing.
- Post-Dilution:
 - Securely cap the diluted solution container. The container must be vented to prevent pressure buildup.[4][17]
 - Clearly label the secondary container with the chemical name ("Diluted **Oxonia Active**"), the final concentration, preparation date, and appropriate hazard warnings.
 - Thoroughly clean all non-disposable equipment used for measuring the concentrate.

- Properly dispose of any contaminated disposable items (e.g., pipette tips) as hazardous waste.
- Never return any unused **Oxonia Active** to the original container to avoid contamination and decomposition.[\[4\]](#)

Safe Handling and Storage

- Avoid all direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where **Oxonia Active** is handled.[\[7\]](#)
- Use only clean equipment made from compatible materials like polyethylene, glass, or stainless steel.[\[4\]](#)
- Ensure containers are always vented as decomposition can release gas and cause pressure buildup.[\[17\]](#)
- Store in original, upright containers in a cool, dry, well-ventilated area, away from direct sunlight and heat sources.[\[17\]](#)[\[18\]](#)[\[19\]](#)
- Maintain storage temperatures below 30°C (86°F).[\[17\]](#)[\[19\]](#)
- Do not store on wooden pallets.[\[18\]](#)[\[19\]](#)
- Store away from incompatible materials such as combustibles, organic materials, reducing agents, alkalis, and metal salts.[\[7\]](#)[\[17\]](#) A separation distance of at least 5 meters (16.5 feet) from such materials is recommended.[\[18\]](#)

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of lukewarm water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids. [20][21] Remove contact lenses if present and easy to do. [21] Seek immediate medical attention. [14]
Skin Contact	Immediately remove all contaminated clothing. [7][20] Flush the affected skin area with plenty of water for at least 15 minutes. [14] Seek immediate medical attention. [7]
Inhalation	Move the victim to fresh air immediately. [14][20] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. [20] Seek immediate medical attention.
Ingestion	DO NOT induce vomiting. [20][21] If the person is conscious, rinse their mouth with water and have them drink 2 glasses of water. [22] Never give anything by mouth to an unconscious person. [14] Seek immediate medical attention. [21]

- Small Spills:
 - Evacuate non-essential personnel and ensure adequate ventilation. [12]
 - Wearing appropriate PPE, absorb the spill with an inert, non-combustible material like sand or vermiculite. [7][12] Do not use organic or combustible materials for absorption. [14]
 - Collect the absorbed material into a compatible, labeled container for hazardous waste disposal.
 - Clean the spill area thoroughly with water. [14]

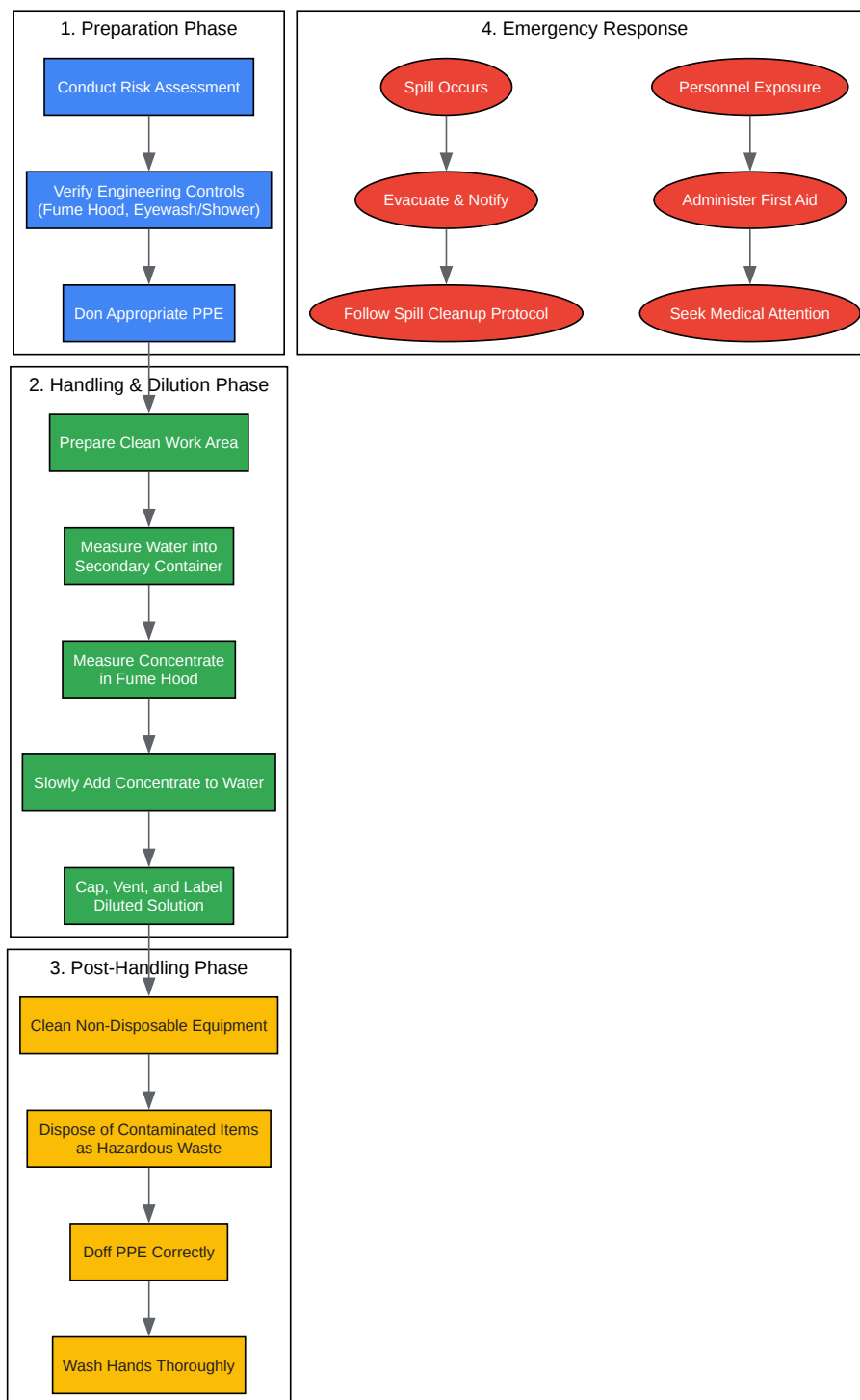
- Large Spills:
 - Evacuate the area immediately and notify emergency personnel.[14]
 - Isolate the spill area and remove all ignition sources.[12]
 - Dike the spill with inert material to prevent it from spreading or entering waterways.[18]
 - Only personnel trained and equipped for hazardous material response should attempt to clean up a large spill.

Disposal

- Dispose of unused concentrated **Oxonia Active** and contaminated materials in accordance with all local, state, and federal regulations for hazardous waste.[7]
- Empty containers should be triple-rinsed with water before disposal.[18][19]

Visual Workflow and Pathway Diagrams

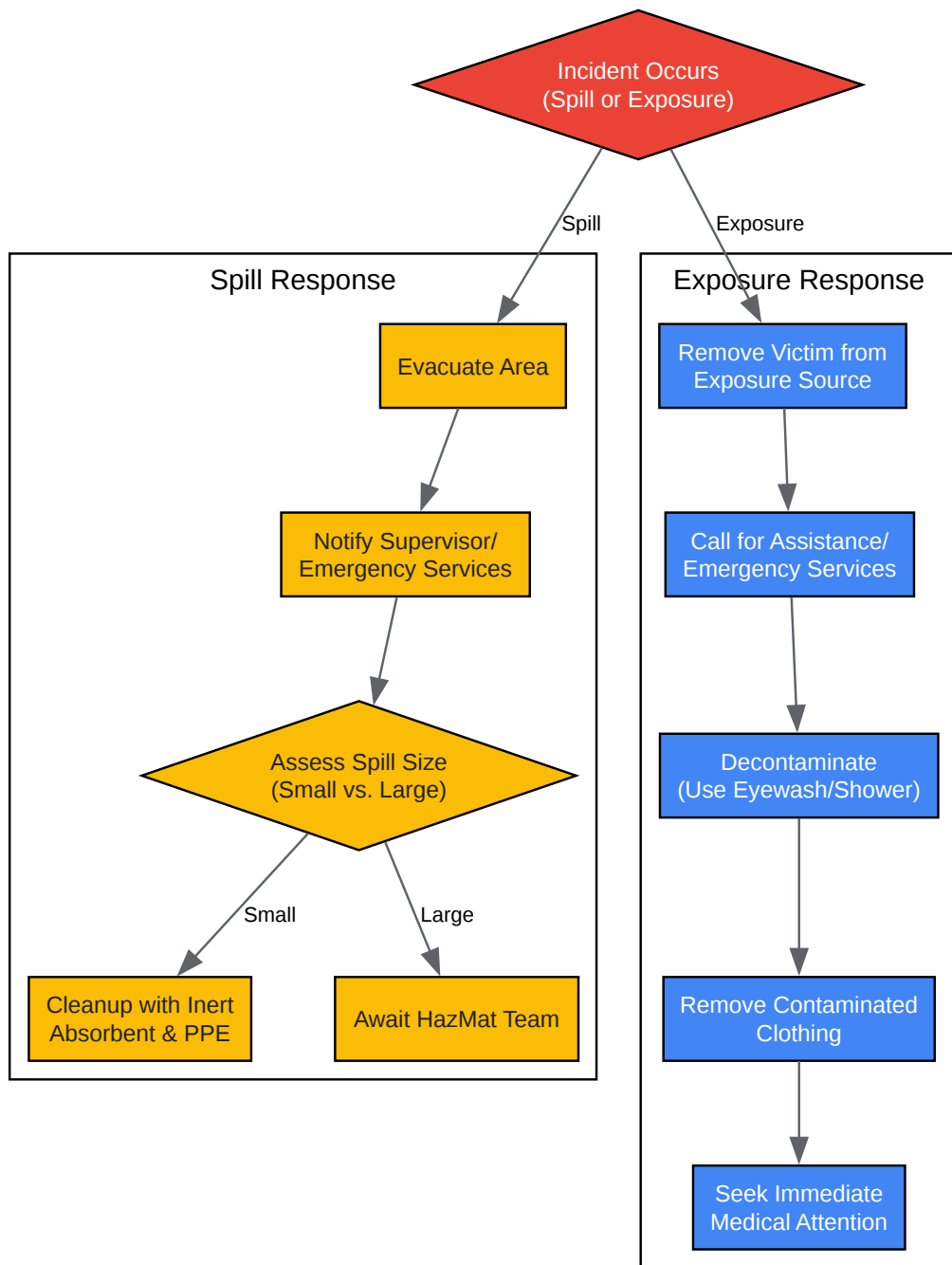
Workflow for Handling Concentrated Oxonia Active



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Caption: Logical workflow for safely handling and diluting concentrated **Oxonia Active**.

Emergency Response Pathway for Oxonia Active Incidents

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